

Essential Safety and Logistical Information for Handling (±)-Cannabichromene

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Compound of Interest

Compound Name: Pichromene

Cat. No.: B15541775

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for handling (±)-Cannabichromene, including operational and disposal plans.

(±)-Cannabichromene is a highly flammable liquid and vapor that is harmful if swallowed, in contact with skin, or if inhaled, and causes serious eye irritation.^[1] It is crucial to adhere to strict safety protocols to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling (±)-Cannabichromene to prevent contact with skin, eyes, and the respiratory system.^{[1][2]}

PPE Category	Item	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Face shield	Recommended in addition to goggles when there is a splash hazard.	
Hand Protection	Chemical-resistant gloves	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact.
Body Protection	Protective clothing	A lab coat or chemical-resistant apron should be worn.
For larger quantities or in case of a spill, a chemical-resistant suit may be necessary.		
Respiratory Protection	Respirator	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator is required.

Operational Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#) No smoking.
- Use only non-sparking tools.[\[1\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1]

Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dry, and well-ventilated place.
- Ground and bond containers and receiving equipment.[1]

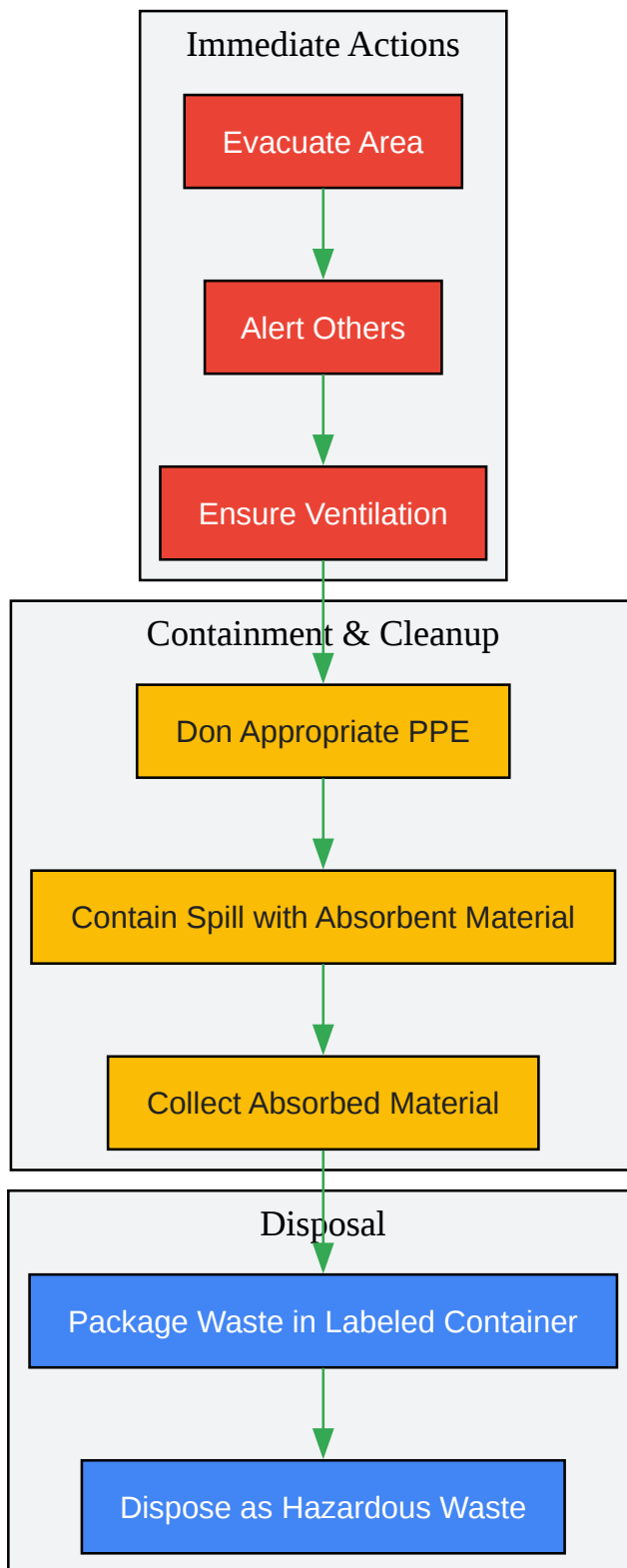
Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[1][2]
If on Skin (or hair)	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water.[1][2]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1][2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]

Spill Response:

In the event of a spill, it is critical to follow a clear and immediate action plan to contain the spill and prevent exposure.



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Caption: Workflow for handling a (±)-Cannabichromene spill.

Disposal Plan

Wastes containing (±)-Cannabichromene are considered hazardous. Improper disposal of excess pesticide, spray mixture, or rinsate is a violation of Federal Law.[3]

Waste Disposal:

- Dispose of contents/container in accordance with local, regional, national, and international regulations.
- Contact a licensed professional waste disposal service to dispose of this material.
- Do not allow product to reach sewage system.

Contaminated Packaging:

- Dispose of as unused product.[4]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

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